

N-(Hydroxymethyl)nicotinamide: A Technical Examination of Its Antimicrobial Potential

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Compound of Interest

Compound Name: *N-(Hydroxymethyl)nicotinamide*

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

N-(Hydroxymethyl)nicotinamide, a chemical entity derived from the condensation of nicotinamide (a form of vitamin B3) and formaldehyde, is designated in chemical literature and supplier databases as an antimicrobial agent. Despite this classification, a comprehensive review of publicly accessible scientific literature reveals a significant scarcity of specific data on its antimicrobial efficacy, spectrum of activity, and mechanism of action. This technical guide synthesizes the available information on **N-(Hydroxymethyl)nicotinamide**, focusing on its synthesis, physicochemical properties, and its putative mechanism of action as a formaldehyde-releasing agent. In the absence of direct experimental data for the title compound, this whitepaper draws inferences from the well-documented antimicrobial properties of formaldehyde and related formaldehyde-donor compounds. The guide also presents generalized experimental protocols for antimicrobial susceptibility testing that would be pertinent for the future evaluation of **N-(Hydroxymethyl)nicotinamide**. This document aims to provide a foundational resource for researchers and drug development professionals interested in exploring the antimicrobial potential of this compound.

Introduction

N-(Hydroxymethyl)nicotinamide (CAS No. 3569-99-1) is a derivative of nicotinamide.^{[1][2][3][4][5]} It is also known by synonyms such as Bilamid, Nikomethamide, and Nicoform.^[1] While it is categorized as an antimicrobial or antimicrobic agent in several chemical databases, detailed studies elucidating its antimicrobial profile are not readily available in the current body of scientific literature.^{[1][3][4][6]} This guide addresses this knowledge gap by consolidating the existing information and postulating its antimicrobial properties based on its chemical nature as a formaldehyde adduct.

Physicochemical Properties and Synthesis

A summary of the key physicochemical properties of **N-(Hydroxymethyl)nicotinamide** is presented in Table 1.

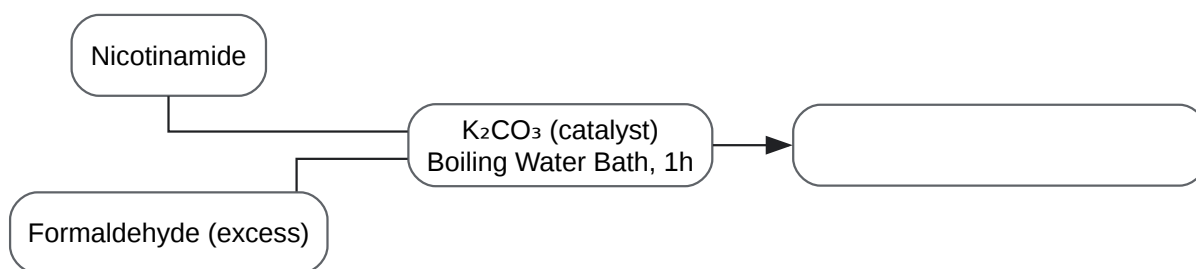
Table 1: Physicochemical Properties of **N-(Hydroxymethyl)nicotinamide**

Property	Value	Reference(s)
CAS Number	3569-99-1	^{[1][2][3]}
Molecular Formula	C ₇ H ₈ N ₂ O ₂	^{[1][2]}
Molecular Weight	152.15 g/mol	^{[1][2]}
Appearance	White solid	^[2]
Melting Point	152-154 °C	^[2]
Solubility	DMSO, Methanol. Freely soluble in hot alcohol and water; sparingly soluble in cold alcohol and water.	^[2]

Synthesis

N-(Hydroxymethyl)nicotinamide can be synthesized by the reaction of nicotinamide with an excess of formaldehyde in the presence of a basic catalyst, such as potassium carbonate. A study by Zhang HK, et al. (1992) reported a yield of 72.4% when the reaction was conducted in a boiling water bath for one hour. The study indicated that potassium carbonate was a more effective base compared to others tested.

The proposed synthesis workflow is depicted in the following diagram:



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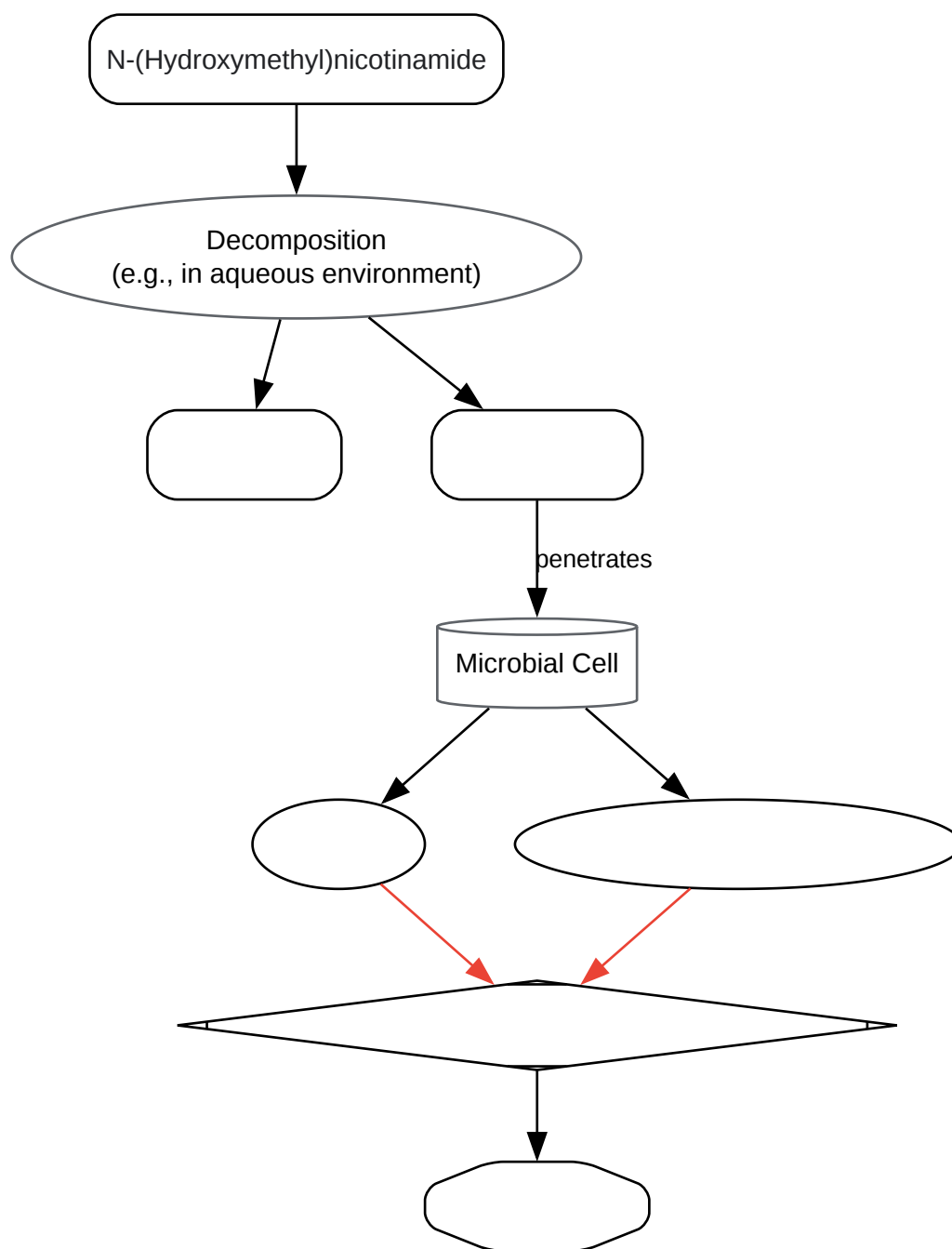
Caption: Synthesis of **N-(Hydroxymethyl)nicotinamide**.

Proposed Antimicrobial Mechanism of Action

The chemical structure of **N-(Hydroxymethyl)nicotinamide**, being a conjugate of nicotinamide and formaldehyde, strongly suggests that its antimicrobial activity is derived from its capacity to act as a formaldehyde-releasing agent. Formaldehyde-releasing agents are a class of preservatives that slowly decompose to release low levels of formaldehyde, which then exerts a broad-spectrum antimicrobial effect.^{[7][8][9]}

Formaldehyde is a potent biocide that inactivates microorganisms by reacting with primary amines and amides in proteins and nucleic acids, leading to cross-linking and denaturation.^[7] This non-specific action makes it effective against a wide range of bacteria, fungi, and viruses.^[7] A related compound, 1-methyl-N'-(hydroxymethyl)nicotinamide, has been proposed as a potential antibacterial agent due to its ability to simultaneously release formaldehyde.

The proposed mechanism is illustrated in the diagram below:



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Caption: Proposed Mechanism of Antimicrobial Action.

Quantitative Antimicrobial Data

A thorough search of scientific databases did not yield any specific quantitative data regarding the antimicrobial activity of **N-(Hydroxymethyl)nicotinamide**. Therefore, tables for Minimum

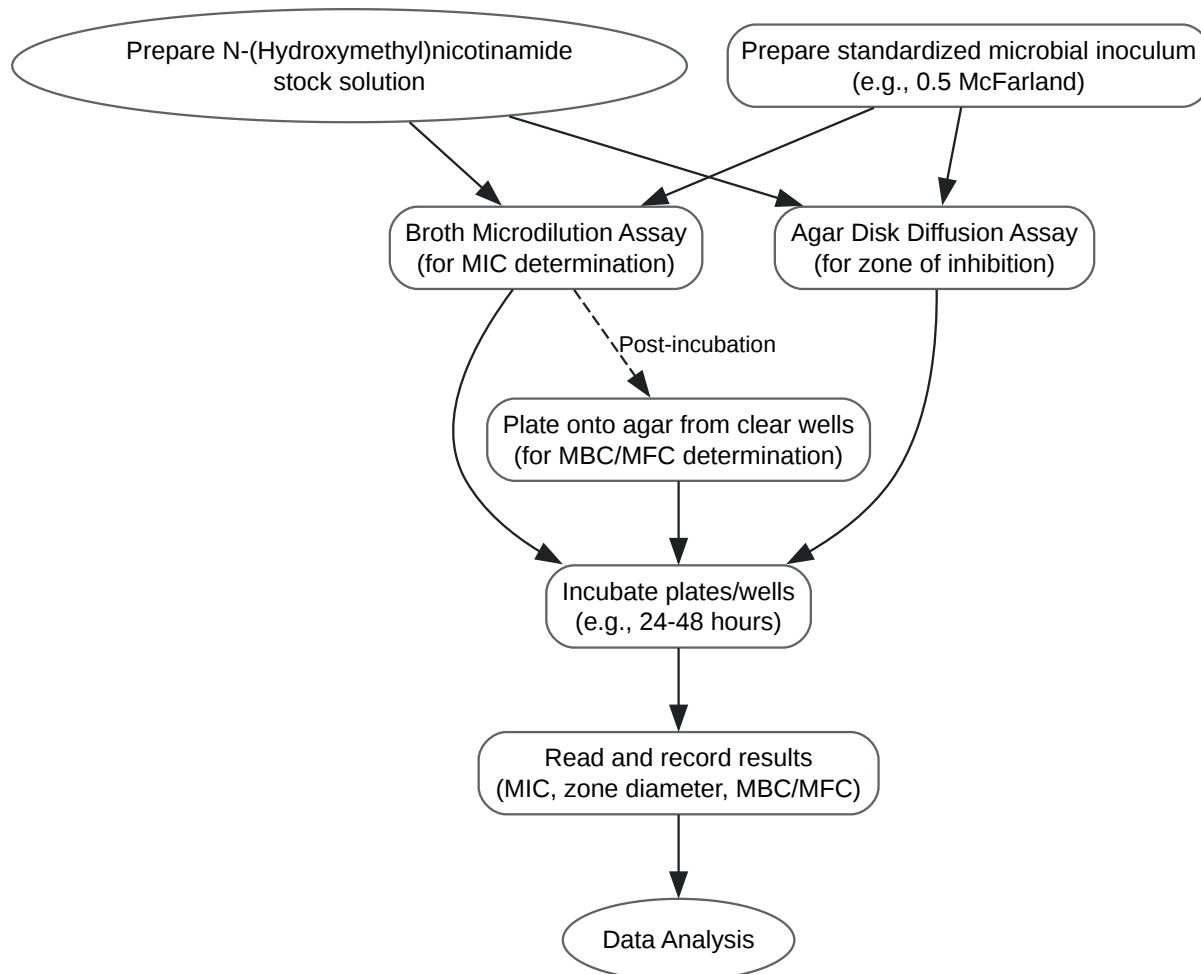
Inhibitory Concentrations (MICs), Minimum Bactericidal/Fungicidal Concentrations (MBCs/MFCs), or zone of inhibition data cannot be provided at this time. The absence of this data represents a critical gap in the understanding of this compound's potential as a practical antimicrobial agent.

Experimental Protocols for Future Evaluation

To address the lack of antimicrobial data, the following standard experimental protocols are recommended for a comprehensive evaluation of **N-(Hydroxymethyl)nicotinamide**.

Antimicrobial Susceptibility Testing

A generalized workflow for determining the antimicrobial susceptibility is presented below.



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Caption: General Antimicrobial Susceptibility Testing Workflow.

5.1.1. Broth Microdilution Method (for MIC Determination)

- Preparation of Compound: Prepare a stock solution of **N-(Hydroxymethyl)nicotinamide** in a suitable solvent (e.g., DMSO). Perform serial two-fold dilutions in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Inoculum Preparation: Prepare a standardized microbial suspension equivalent to a 0.5 McFarland standard. Dilute the suspension to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- Incubation: Incubate the plates at an appropriate temperature (e.g., 35-37°C for bacteria, 30°C for yeast) for 18-24 hours.
- MIC Determination: The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

5.1.2. Agar Disk Diffusion Method

- Plate Preparation: Inoculate the surface of an agar plate (e.g., Mueller-Hinton Agar) uniformly with the standardized microbial suspension.
- Disk Application: Impregnate sterile paper disks with a known concentration of **N-(Hydroxymethyl)nicotinamide** and place them on the agar surface.
- Incubation: Incubate the plates under appropriate conditions.
- Measurement: Measure the diameter of the zone of growth inhibition around each disk.

5.1.3. Determination of MBC/MFC

- Subculturing: Following the MIC determination from the broth microdilution assay, aliquot a small volume from the wells showing no visible growth and plate it onto fresh agar medium.

- Incubation: Incubate these plates for 24-48 hours.
- MBC/MFC Determination: The Minimum Bactericidal/Fungicidal Concentration is the lowest concentration that results in a $\geq 99.9\%$ reduction in the initial inoculum.

Conclusion and Future Directions

N-(Hydroxymethyl)nicotinamide is a compound with a plausible basis for antimicrobial activity due to its nature as a formaldehyde-releasing agent. However, the current lack of empirical data on its antimicrobial spectrum and potency is a significant limitation. For researchers and drug development professionals, this presents an opportunity for foundational research. Future studies should focus on:

- Systematic Antimicrobial Screening: Evaluating the compound against a broad panel of clinically relevant bacteria and fungi, including drug-resistant strains.
- Quantitative Analysis: Determining MIC, MBC/MFC, and time-kill kinetics to understand its potency and bactericidal/fungicidal nature.
- Mechanism Verification: Confirming the release of formaldehyde and its correlation with antimicrobial activity.
- Toxicity and Safety Profiling: Assessing the cytotoxicity of **N-(Hydroxymethyl)nicotinamide** against mammalian cell lines to determine its therapeutic index.

Such studies are essential to validate the classification of **N-(Hydroxymethyl)nicotinamide** as an antimicrobial agent and to ascertain its potential for development in therapeutic or preservative applications.

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